

Essential Safety and Logistics for Handling MSI-1436 Lactate

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Compound of Interest

Compound Name: MSI-1436 lactate

Cat. No.: B10800591

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For researchers, scientists, and drug development professionals working with **MSI-1436 lactate**, a selective, non-competitive inhibitor of the enzyme protein-tyrosine phosphatase 1B (PTP1B), adherence to proper safety and handling protocols is paramount.^{[1][2]} While the Safety Data Sheet (SDS) for **MSI-1436 lactate** indicates that it is not classified as a hazardous substance or mixture, observing standard laboratory safety precautions is essential to ensure a safe working environment.^[3] This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), and the procedural steps for safe handling and disposal.

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment when handling **MSI-1436 lactate** is provided in the table below. These recommendations are based on standard laboratory safety practices for handling non-hazardous chemical compounds.

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety Glasses or Goggles	Must be worn to prevent eye contact with the substance.[3]
Hands	Chemical-resistant Gloves	Nitrile or other suitable material to avoid skin contact.
Body	Laboratory Coat	To protect clothing and skin from accidental spills.
Respiratory	Use in a well-ventilated area	Avoid inhalation of dust or aerosols by handling in a fume hood or area with good exhaust ventilation.[3]

Operational and Disposal Plan

Handling:

- **Engineering Controls:** Work in a well-ventilated area. The use of a chemical fume hood is recommended to minimize inhalation exposure. An accessible safety shower and eye wash station should be available.
- **Procedural Controls:** Avoid the formation of dust and aerosols. Keep the container tightly sealed when not in use.
- **Hygiene:** Wash hands thoroughly after handling.

First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water, removing any contact lenses. Seek medical attention.
- **Skin Contact:** Rinse the affected skin area with copious amounts of water. Remove contaminated clothing. If irritation persists, consult a physician.

- Inhalation: Move to an area with fresh air. If breathing becomes difficult, seek medical assistance.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Call a physician for guidance.

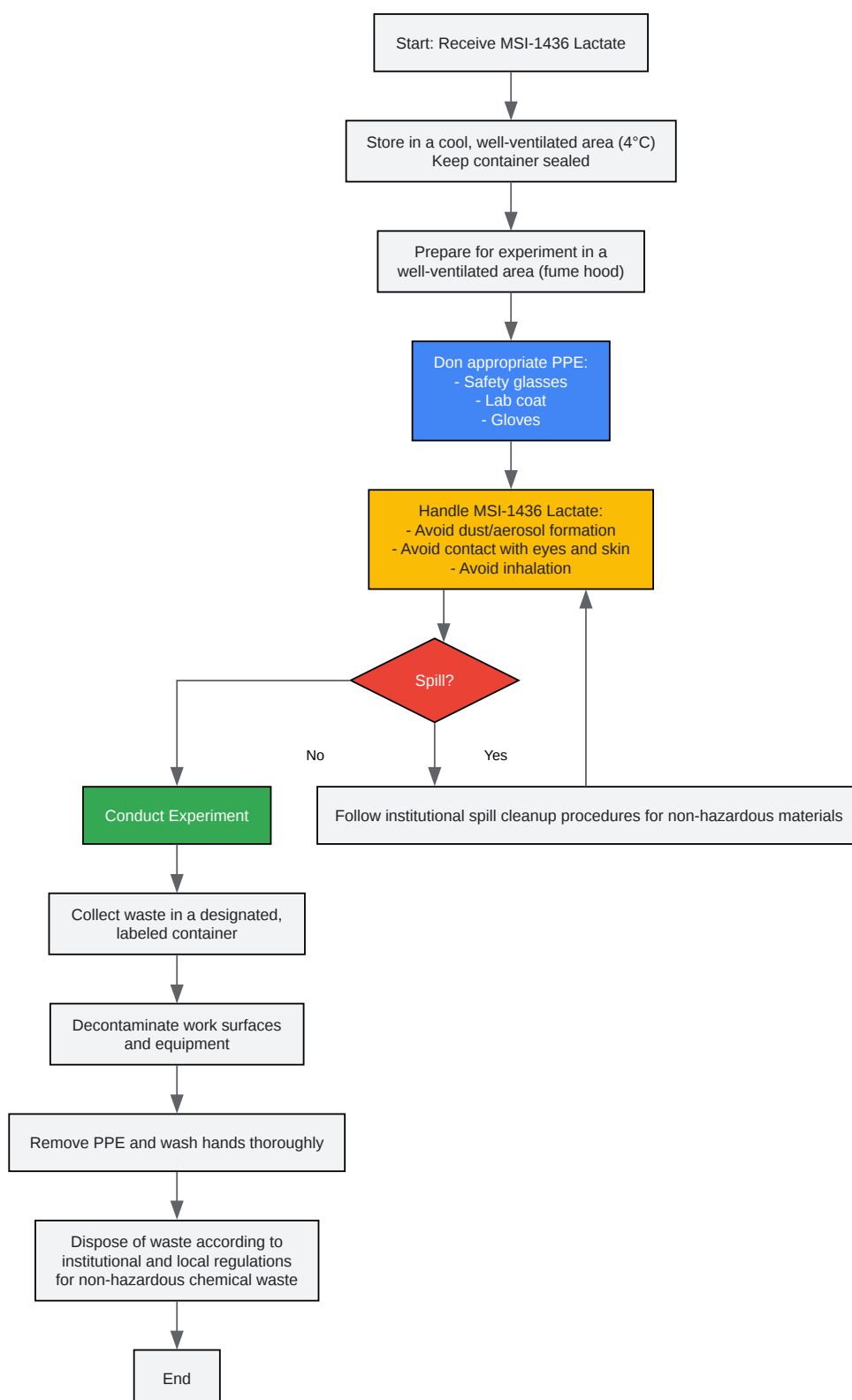
Storage:

- Store in a cool, well-ventilated place.
- Keep the container tightly sealed and protected from direct sunlight and moisture.
- Recommended storage temperature is 4°C for sealed storage. For solutions in solvent, store at -80°C for up to 2 years or -20°C for up to 1 year.

Disposal: As **MSI-1436 lactate** is not classified as a hazardous substance, disposal should follow local regulations for non-hazardous chemical waste. Consult your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

Experimental Workflow: Safe Handling and Disposal of MSI-1436 Lactate

The following diagram illustrates the logical workflow for the safe handling and disposal of **MSI-1436 lactate** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **MSI-1436 Lactate**.

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References

- 1. MSI-1436 lactate | CAS#:1309370-86-2 | Chemsrcc [chemsrc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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